

Chemical structure and properties of 6-Aldehydoisoophiopogonone B

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Compound of Interest

Compound Name: 6-Aldehydoisoophiopogonone B

Cat. No.: B15587266

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An In-depth Technical Guide to 6-Aldehydoisoophiopogonone B

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Comprehensive experimental data and detailed protocols specifically for **6-Aldehydoisoophiopogonone B** are not readily available in the public domain. This guide synthesizes the currently available information on its chemical identity and the general properties of related homoisoflavonoids from its natural source, *Ophiopogon japonicus*.

Introduction

6-Aldehydoisoophiopogonone B is a naturally occurring homoisoflavonoid isolated from the roots of *Ophiopogon japonicus*, a plant widely used in traditional medicine. Homoisoflavonoids are a class of phenolic compounds known for a variety of biological activities, including anti-inflammatory and antioxidant effects. The presence of an aldehyde group at the C-6 position of the chromone core is a key structural feature of this particular molecule. This guide provides a summary of the known chemical and physical properties of **6-Aldehydoisoophiopogonone B** and places it within the broader context of related compounds from its source.

Chemical Structure and Properties

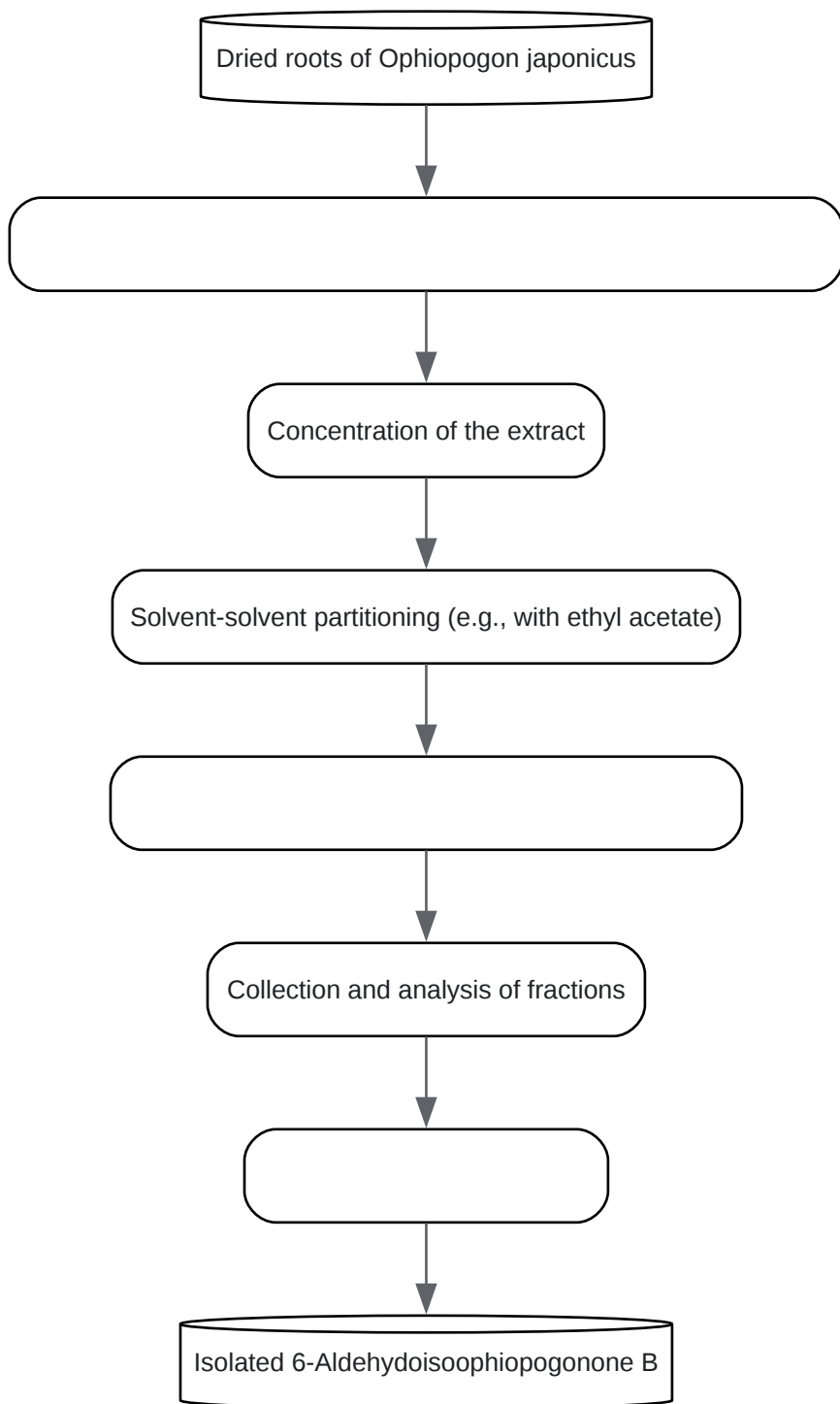
The fundamental chemical identity of **6-Aldehydoisoophiopogonone B** has been established. Its structure is characterized by a chromone ring system substituted with a benzyl group at the

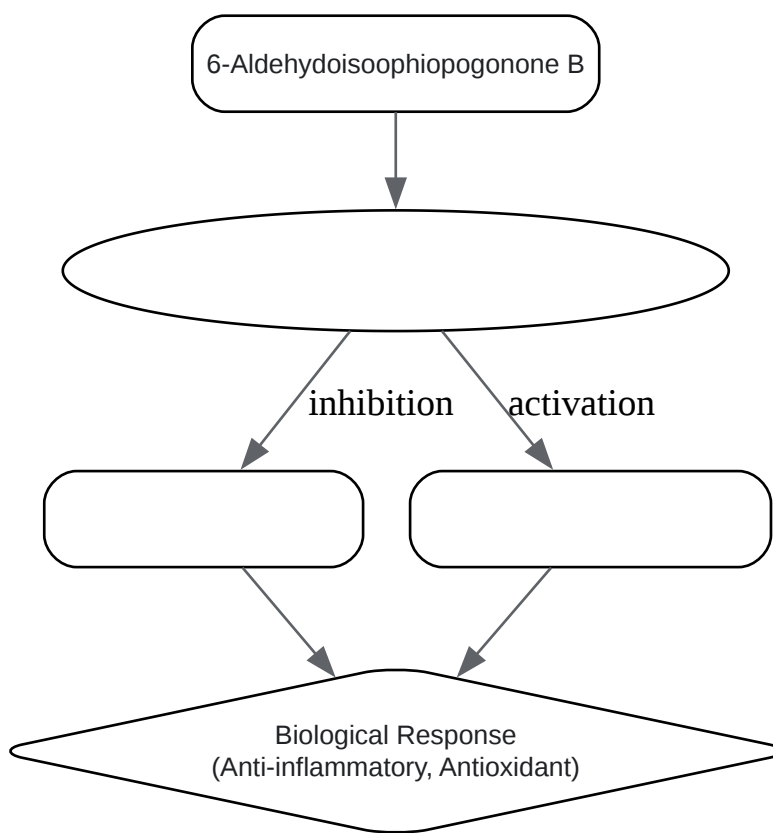
3-position, a defining feature of homoisoflavonoids. The "6-aldehydo" prefix indicates a formyl group (-CHO) at the 6th position of the chromone nucleus.

Chemical Structure

Systematic Name: Information not available. Synonyms: 6-formyl-isoophiopogonone B

Molecular Structure:





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